

3-(Methylsulfonyl)propan-1-amine hydrochloride molecular weight

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Compound of Interest

Compound Name: 3-(Methylsulfonyl)propan-1-amine
hydrochloride

Cat. No.: B052961

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An In-depth Technical Guide to the Molecular Weight of **3-(Methylsulfonyl)propan-1-amine hydrochloride**

This guide provides a detailed analysis of the molecular weight of **3-(Methylsulfonyl)propan-1-amine hydrochloride**, a compound of interest to researchers, scientists, and professionals in the field of drug development.

Chemical Identity

- Chemical Name: **3-(Methylsulfonyl)propan-1-amine hydrochloride**
- CAS Number: 26209-83-6[1]
- Molecular Formula: $C_4H_{12}ClNO_2S$ [1]

Molecular Weight Determination

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The molecular formula $C_4H_{12}ClNO_2S$ indicates that each molecule contains:

- 4 Carbon (C) atoms
- 12 Hydrogen (H) atoms

- 1 Chlorine (Cl) atom
- 1 Nitrogen (N) atom
- 2 Oxygen (O) atoms
- 1 Sulfur (S) atom

Atomic Weights of Constituent Elements

The standard atomic weights of the elements, as recognized by the International Union of Pure and Applied Chemistry (IUPAC), are used for this calculation.

Element	Symbol	Atomic Weight (g/mol)
Carbon	C	12.011[2][3]
Hydrogen	H	1.008[4][5][6]
Chlorine	Cl	35.453[7]
Nitrogen	N	14.007[8][9][10]
Oxygen	O	15.999[11][12]
Sulfur	S	32.066[13][14]

Calculation of Molecular Weight

The molecular weight is calculated by multiplying the number of atoms of each element by its atomic weight and summing the results.

Element	Symbol	Number of Atoms	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	4	12.011	48.044
Hydrogen	H	12	1.008	12.096
Chlorine	Cl	1	35.453	35.453
Nitrogen	N	1	14.007	14.007
Oxygen	O	2	15.999	31.998
Sulfur	S	1	32.066	32.066
Total	173.664			

The calculated molecular weight of **3-(Methylsulfonyl)propan-1-amine hydrochloride** is 173.664 g/mol . This is consistent with the reported molecular weight of 173.662 g/mol [1].

Visualization of Molecular Weight Calculation

The following diagram illustrates the logical relationship between the atomic weights of the constituent elements and the final molecular weight of the compound.

Caption: Molecular weight calculation workflow.

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